

Technical Guide: 3-Chloroisoxazole-5-carboxylic Acid

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Compound of Interest

Compound Name: 3-Chloroisoxazole-5-carboxylic acid

CAS No.: 20724-56-5

Cat. No.: B1265908

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CAS Registry Number: 20724-56-5 Chemical Formula: $C_4H_2ClNO_3$ Molecular Weight: 147.52 g/mol [\[1\]](#)

Introduction & Nomenclature Analysis

The compound **3-Chloroisoxazole-5-carboxylic acid** serves as a critical heterocyclic building block in medicinal chemistry, particularly in the design of glutamate receptor ligands and agrochemical safeners. Its utility stems from the unique electronic properties of the isoxazole ring substituted with an electron-withdrawing chlorine atom and a reactive carboxylic acid handle.

IUPAC Nomenclature Breakdown

The systematic name is derived from the Hantzsch-Widman nomenclature system for heterocycles, combined with substitutive nomenclature rules.

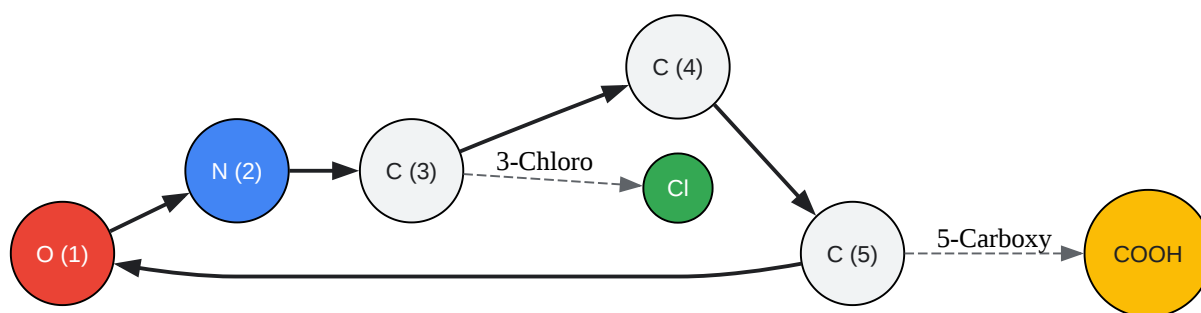
- Parent Ring (Isoxazole): A five-membered aromatic ring containing adjacent oxygen and nitrogen atoms.

- Numbering Rule: Numbering initiates at the heteroatom of higher priority (Oxygen = 1), proceeds to the second heteroatom (Nitrogen = 2), and continues around the ring to minimize substituent locants.
- Substituents:
 - Chlorine (-Cl): Located at position 3 (adjacent to Nitrogen).
 - Carboxylic Acid (-COOH): Located at position 5 (adjacent to Oxygen).
 - Priority: The carboxylic acid group takes precedence as the principal functional group, defining the suffix "-oic acid" or "carboxylic acid".

Systematic Name: 3-Chloro-1,2-oxazole-5-carboxylic acid Preferred IUPAC Name (PIN): **3-Chloroisoxazole-5-carboxylic acid**

Structural Visualization

The following diagram illustrates the atomic numbering and connectivity.



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Figure 1: IUPAC numbering scheme for **3-Chloroisoxazole-5-carboxylic acid**.^[2]

Chemical Properties & Physical Data

The 3-chloro substituent exerts a significant electron-withdrawing effect (inductive effect, -I), reducing the electron density of the isoxazole ring compared to the unsubstituted or methyl-

substituted analogs. This influences both the acidity of the carboxylic acid and the susceptibility of the ring to nucleophilic attack.

Property	Value	Context
Appearance	White to off-white solid	Crystalline powder form is standard.
Melting Point	168–172 °C	Indicates high lattice energy due to H-bonding (dimerization of COOH).
pKa (Predicted)	~2.8 – 3.2	More acidic than benzoic acid (4.2) due to the electron-deficient heterocycle.
LogP	~1.2	Moderate lipophilicity; suitable for CNS drug discovery scaffolds.
Solubility	DMSO, Methanol, EtOAc	Limited solubility in water; soluble in alkaline aqueous solutions.

Synthesis Protocols

The synthesis of **3-Chloroisoxazole-5-carboxylic acid** typically proceeds via the chlorination of 3-Hydroxyisoxazole-5-carboxylic acid (or its ester derivatives). This approach ensures regio-control, as the 3-hydroxy group is converted to a chloride using phosphoryl chloride (POCl₃).

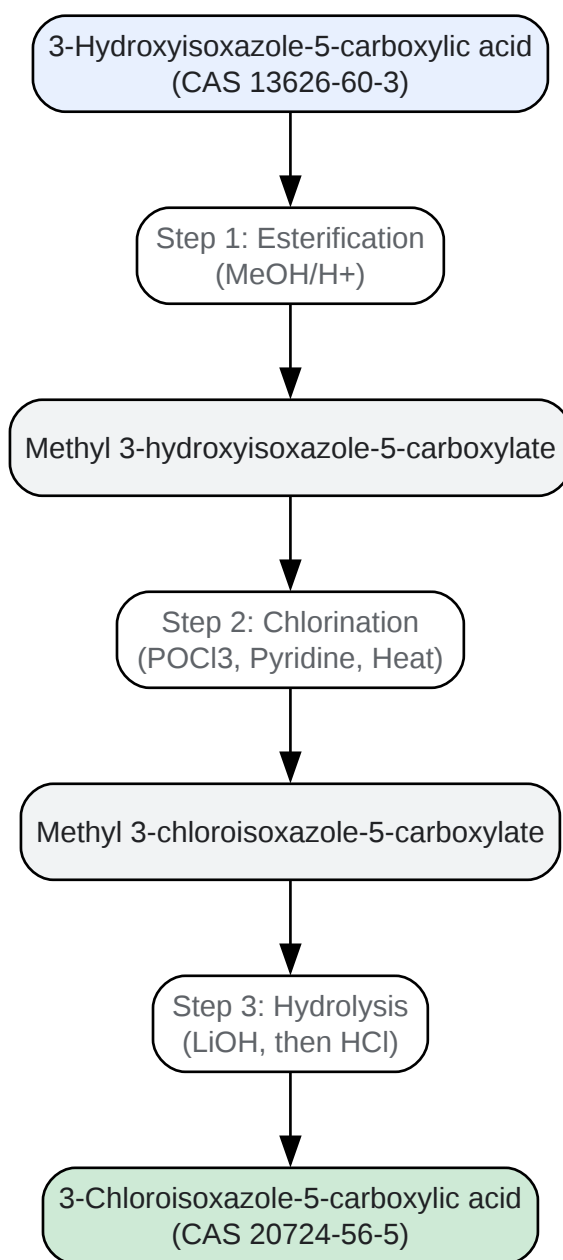
Core Synthetic Pathway

Precursor: 3-Hydroxyisoxazole-5-carboxylic acid (CAS 13626-60-3).

Step-by-Step Methodology

- Esterification (Optional but Recommended):
 - Protect the carboxylic acid as a methyl or ethyl ester to prevent side reactions with the chlorinating agent.

- Reagents: MeOH, H₂SO₄ (cat.), Reflux.
- Chlorination (Deoxychlorination):
 - The 3-hydroxyisoxazole exists in tautomeric equilibrium with isoxazol-3(2H)-one. Reaction with POCl₃ converts the enolic hydroxyl group to a chloride.^[3]
 - Reagents: POCl₃ (Phosphoryl chloride), Pyridine (base catalyst), 80–100 °C.
 - Mechanism:^{[1][4][5][6]} Formation of a dichlorophosphate intermediate followed by nucleophilic displacement by chloride.
- Hydrolysis:
 - Saponification of the ester to yield the free acid.
 - Reagents: LiOH or NaOH, THF/Water, then acidification with HCl.



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Figure 2: Synthetic route from commercially available 3-hydroxy precursor.

Reactivity & Applications in Drug Discovery

The 3-chloroisoxazole moiety is a versatile pharmacophore. It is bioisosteric to 3-hydroxyisoxazoles (common in AMPA receptor agonists) but lacks the hydrogen bond donor capability, altering receptor binding kinetics and membrane permeability.

Key Reaction Channels

- Amide Coupling (C5 Position):
 - The carboxylic acid is readily converted to amides using standard coupling reagents (HATU, EDC/HOBt). This is the primary vector for expanding the scaffold into peptidomimetics or enzyme inhibitors.
- Nucleophilic Aromatic Substitution (S_NAr) (C3 Position):
 - While the 3-chloro group is relatively stable, it can be displaced by strong nucleophiles (e.g., thiols, amines) under forcing conditions or transition metal catalysis, allowing for "late-stage diversification" of the core.
- Decarboxylative Cross-Coupling:
 - The C5-COOH can serve as a leaving group in radical decarboxylative couplings (e.g., Minisci-type reactions) to install alkyl or aryl groups.

Biological Relevance[3][4][7][8][9]

- Glutamate Receptor Ligands: The isoxazole ring mimics the distal carboxylate of glutamate. The 3-Cl substituent modulates the acidity of the NH-acidic pharmacophore in related structures (e.g., bioisosteres of AMPA).
- Agrochemicals: Isoxazole carboxylic acids are precursors to herbicides and safeners (compounds that protect crops from herbicide damage) by inducing specific metabolic enzymes (GSTs).

Safety & Handling

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C. Moisture sensitive (carboxylic acid can be hygroscopic).
- Disposal: Incineration with a scrubber for HCl/NO_x gases.

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